

Application Notes and Protocols for Mkk7-cov-9 In Vitro Kinase Assay

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Introduction

Mitogen-activated protein kinase kinase 7 (MKK7), also known as MAP2K7, is a key component of the c-Jun N-terminal kinase (JNK) signaling pathway. This pathway is a critical mediator of cellular responses to a variety of stress signals, including inflammatory cytokines, osmotic stress, and DNA damage. MKK7 functions as a specific activator of JNK, distinguishing it from the related MKK4 which can also activate p38 MAPK.[1] The targeted inhibition of MKK7 is a promising therapeutic strategy for a range of diseases, including inflammatory conditions and certain cancers.

MKK7-cov-9 is a potent and selective covalent inhibitor of MKK7.[2] Covalent inhibitors offer the potential for increased potency and prolonged duration of action due to the formation of a stable bond with the target protein. This document provides detailed protocols for an in vitro kinase assay to evaluate **MKK7-cov-9** and other covalent inhibitors, as well as methods to confirm covalent modification.

MKK7 Signaling Pathway

The MKK7 signaling cascade is initiated by various upstream stress-activated protein kinase kinases kinases (MAP3Ks). Upon activation, these MAP3Ks phosphorylate and activate MKK7. Activated MKK7, in turn, dually phosphorylates JNK on specific threonine and tyrosine residues, leading to JNK activation. Activated JNK then phosphorylates a variety of

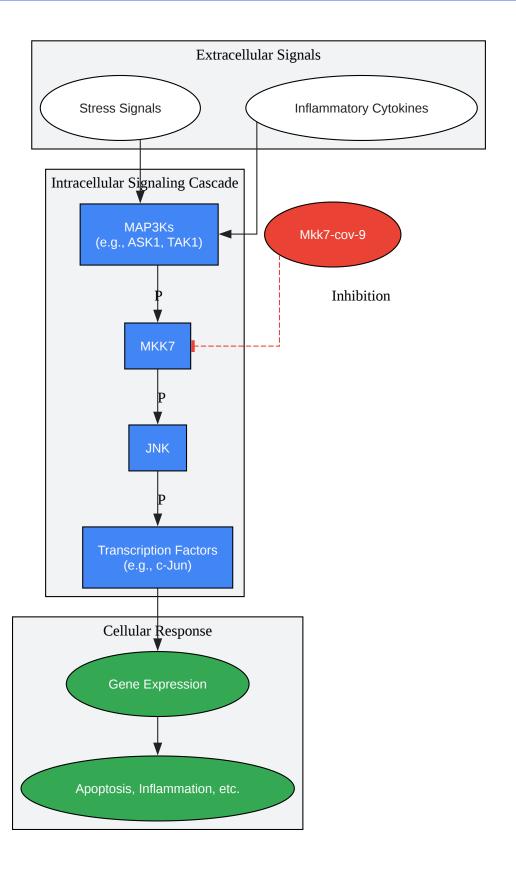


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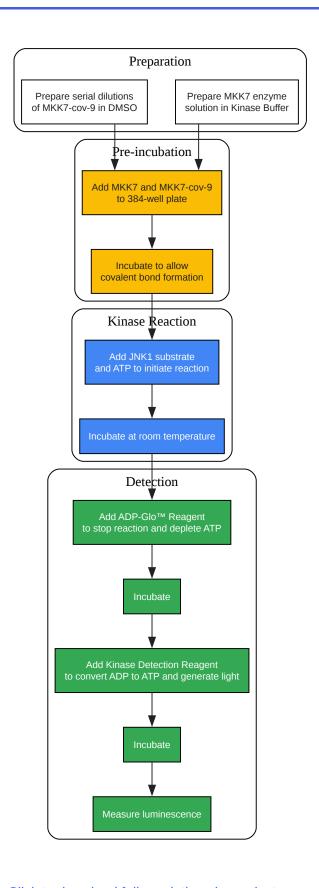
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downstream transcription factors, such as c-Jun, which regulate gene expression to orchestrate the cellular response to stress.









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